

Safeguarding Your Research: A Comprehensive Guide to Handling Gastrin-17

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Compound of Interest

Compound Name:	Gastrin-17
CAS No.:	60748-06-3
Cat. No.:	B1628035

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Gastrin-17**. Adherence to these procedures is critical for ensuring laboratory safety and the integrity of your experimental outcomes.

Gastrin-17 is a peptide hormone crucial in gastroenterological research. Proper handling is paramount to protect personnel from potential hazards and to maintain the viability of the compound for accurate and reproducible results. This document outlines the necessary personal protective equipment (PPE), handling protocols, and disposal procedures.

Essential Personal Protective Equipment (PPE)

To prevent exposure through inhalation, skin contact, or accidental ingestion, the following PPE is mandatory when handling **Gastrin-17**, particularly in its lyophilized powder form.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields to offer protection from splashes.
Hand Protection	Protective Gloves	Chemical-resistant nitrile gloves are required. Double gloving is recommended.
Body Protection	Laboratory Coat	A lab coat or gown resistant to chemical permeation should be worn at all times.
Respiratory	Fume Hood/Respirator	Handle lyophilized powder in a ventilated enclosure (fume hood). A suitable respirator may be required if a fume hood is not available.

Note: All disposable PPE should be discarded after use. Reusable PPE must be thoroughly decontaminated according to institutional protocols.

Gastrin-17 Handling and Storage: A Step-by-Step Approach

Proper handling and storage are critical to maintain the stability and biological activity of **Gastrin-17**.

Procedure	Step-by-Step Guidance
Receiving and Initial Storage	Upon receipt, inspect the package for any damage. Store the lyophilized peptide at -20°C or -80°C for long-term stability.[1]
Reconstitution	Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation. Reconstitute the peptide using a sterile, appropriate solvent (e.g., sterile distilled water, dilute acetic acid, or a buffer at pH 5-6). [1]
Aliquoting and Short-Term Storage	To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted peptide into single-use volumes.[1][2] Store these aliquots at -20°C for short-term use (up to one month) or at -80°C for longer periods (up to six months).[3][4]
Experimental Use	When using in experiments, thaw the required aliquot and keep it on ice. Avoid prolonged exposure to room temperature.

Emergency Procedures and First Aid

In the event of accidental exposure, immediate action is crucial.

Exposure Type	First Aid Measures
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

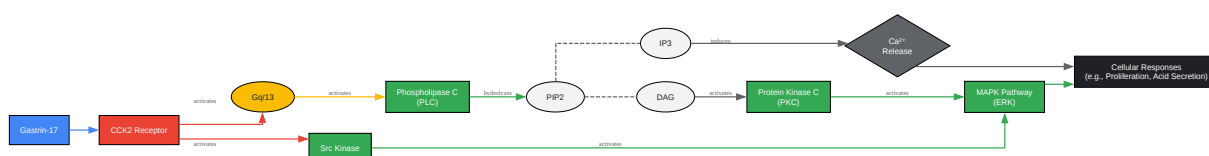
Disposal Plan

All materials contaminated with **Gastrin-17** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Contaminated PPE	Collect in a designated, labeled hazardous waste container.
Unused Gastrin-17	Dispose of in a designated hazardous chemical waste container. Do not pour down the drain or discard in regular trash.
Contaminated Labware	Decontaminate if possible, or dispose of as hazardous waste.

Gastrin-17 Signaling Pathway

Gastrin-17 primarily exerts its effects by binding to the cholecystokinin B (CCK2) receptor, a G-protein coupled receptor. This interaction initiates a cascade of intracellular signaling events that regulate various physiological processes, including gastric acid secretion and cell proliferation.

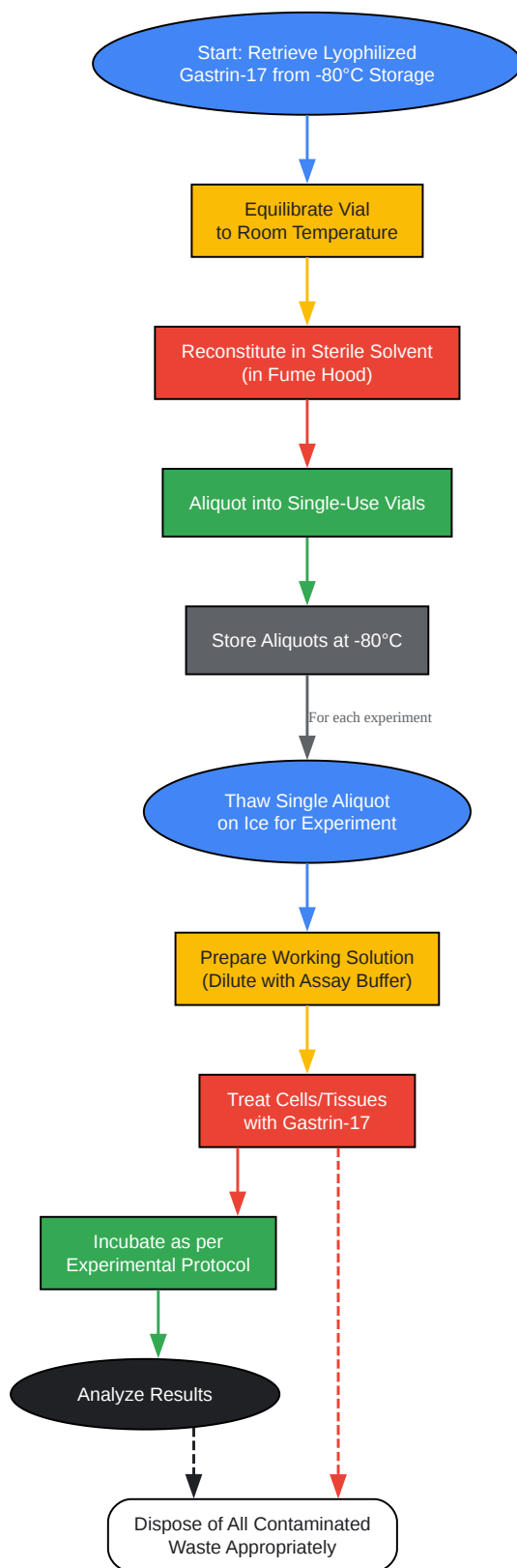


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Caption: **Gastrin-17** signaling cascade initiated by binding to the CCK2 receptor.

Experimental Workflow for Handling Gastrin-17

The following diagram outlines a standard workflow for preparing and using **Gastrin-17** in a typical cell culture experiment. This workflow ensures both safety and experimental consistency.



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Caption: A typical experimental workflow for the safe handling of **Gastrin-17**.

By implementing these safety and handling protocols, researchers can minimize risks and ensure the quality and reliability of their data when working with **Gastrin-17**. For further information, always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

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